

handling and storage of 6-bromohex-2-yne air sensitivity

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Compound Focus: 6-bromohex-2-yne

CAS No.: 55402-12-5

Cat. No.: S2901283

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Chemical Data and Safety Profile

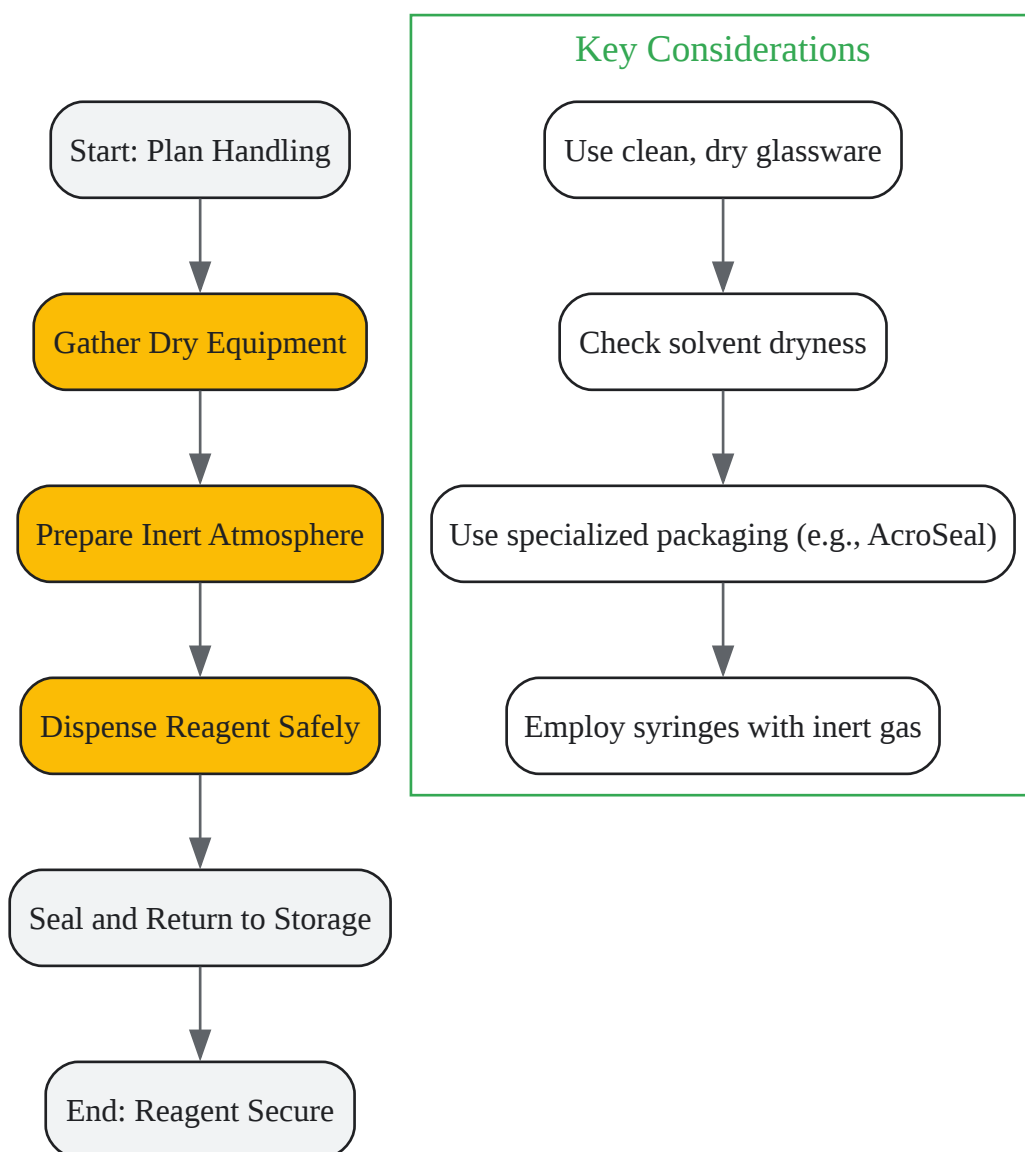
The table below summarizes the key identification and handling information for **6-Bromohex-2-yne** from a chemical supplier's datasheet [1].

Property	Specification
CAS Number	55402-12-5 [1]
Molecular Formula	C ₆ H ₉ Br [1]
Molecular Weight	161.04 g/mol [1]
Purity	≥95% - 98% [1] [2]
Physical Form	Liquid [2]
Storage	Sealed in dry, 2-8°C [1]
Signal Word	Danger [1]

| **Hazard Statements** | H226: Flammable liquid and vapour. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. [1] |

Air Sensitivity and Handling Guide

While the search results do not explicitly state that **6-Bromohex-2-yne** is air-sensitive, its storage instructions ("Sealed in dry") and physical state (liquid) suggest sensitivity to moisture or air [1] [2]. The following workflow and FAQs are based on general best practices for handling such chemicals [3].



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Frequently Asked Questions

Q1: What is the best way to store 6-Bromohex-2-yne for long-term use? Store the reagent in a tightly sealed container under an inert gas atmosphere (such as nitrogen or argon) in a cool, dry place. The recommended storage temperature is 2-8°C (refrigerated) [1]. Using packaging with a septum, like AcroSeal, can help maintain an inert environment and simplify dispensing while limiting exposure to the atmosphere [3].

Q2: How do I safely transfer 6-Bromohex-2-yne to my reaction vessel? The recommended method is to use a syringe technique under an inert atmosphere:

- **Pressurize the bottle:** Use a stream of inert gas (nitrogen or argon) to pressurize the bottle containing the reagent [3].
- **Withdraw the liquid:** Insert a syringe with an 18- to 21-gauge needle and withdraw the required volume [3].
- **Alternative method:** For better control, use a double-tipped (cannula) needle. One end is placed in the reagent bottle, and the other in the reaction vessel. Applying inert gas pressure to the reagent bottle will transfer the liquid safely [3].

Q3: My experiment didn't work as expected. Could air exposure be the cause? Yes. Exposure to air or moisture can decompose air-sensitive reagents, leading to side reactions that produce undesired products or cause the main reaction to fail [3]. If you suspect your reagent has degraded, it is best to use a new, properly stored batch. Always ensure your glassware is clean and dry, and that your solvents are anhydrous before starting a reaction [3].

Q4: What should I do if I notice decomposition of the reagent? A reagent that has decomposed should be disposed of according to your institution's hazardous waste protocols for halogenated organic compounds. Do not use it in experiments.

Critical Safety Reminders

The hazard statements indicate that **6-Bromohex-2-yne** is a flammable liquid and an irritant [1]. When working with it:

- **Always work in a well-ventilated fume hood.**

- **Wear appropriate Personal Protective Equipment (PPE)**, including safety goggles, gloves, and a lab coat.
- **Keep away from heat, sparks, and open flames.**

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References

1. 55402-12-5 | 6-Bromohex-2-yne [chemscene.com]
2. 6-bromohex-2-yne | 55402-12-5 [sigmaaldrich.com]
3. Air-Sensitive Chemistry: Practical and Safety Considerations [fishersci.com]

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